

AMG-7980: A Technical Guide on Physicochemical Properties and Biological Target

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Compound of Interest

Compound Name: AMG-7980

Cat. No.: B605414

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **AMG-7980**, a potent and selective phosphodiesterase 10A (PDE10A) inhibitor. Due to the proprietary nature of drug development, publicly available quantitative data is limited. This guide, therefore, summarizes the existing qualitative information, outlines standard experimental protocols for determining these properties, and details the critical signaling pathway **AMG-7980** targets.

Physicochemical Properties of AMG-7980

AMG-7980 is a small molecule with the chemical formula $C_{19}H_{22}N_4O_2$ and a molecular weight of 338.41 g/mol. Its primary application in research has been as a positron emission tomography (PET) tracer for imaging PDE10A distribution in the brain.

Solubility Data

Specific quantitative solubility values for **AMG-7980** in various solvents are not publicly available. The information is generally qualitative, indicating its suitability for research and preclinical applications.

Solvent	Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	Soluble[1]	Commonly used for preparing stock solutions.
Aqueous Buffers	Limited	Formulation for in vivo studies, such as PET imaging, suggests that aqueous-based vehicles can be prepared, likely with the use of co-solvents or other excipients to achieve the desired concentration.

Stability Data

The stability of **AMG-7980** has been described in the context of its handling and storage as a research chemical.

Condition	Stability	Recommendations
Solid State		
Shipping	Stable for several weeks at ambient temperature[1]	Standard shipping conditions are generally sufficient.
Short-Term Storage	Stable for days to weeks[1]	Store at 0 - 4°C, dry and dark[1].
Long-Term Storage	Stable for months to years[1]	Store at -20°C, dry and dark[1].
Shelf Life	>2 years if stored properly[1]	Adherence to long-term storage conditions is critical.
In Solution		
Stock Solution (in DMSO)	Stable for days to weeks (short-term) or months (long-term)	Store at 0 - 4°C for short-term use or -20°C for long-term storage[1].

Experimental Protocols

Detailed experimental protocols for the determination of **AMG-7980**'s solubility and stability are not published. However, standard methodologies are employed in the pharmaceutical sciences to characterize such properties.

Solubility Determination: Shake-Flask Method

The "gold standard" for determining equilibrium solubility is the shake-flask method. This protocol provides a general workflow.

Objective: To determine the equilibrium solubility of a compound in a specific solvent.

Materials:

- **AMG-7980** (solid powder)
- Solvent of interest (e.g., phosphate-buffered saline, pH 7.4)
- Scintillation vials or other suitable containers
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector

Procedure:

- Add an excess amount of solid **AMG-7980** to a vial containing a known volume of the solvent.
- Seal the vials and place them on an orbital shaker at a constant temperature (e.g., 25°C or 37°C).

- Agitate the samples for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- After agitation, allow the samples to stand to let undissolved material settle.
- Centrifuge the samples to further separate the solid and liquid phases.
- Carefully withdraw an aliquot of the supernatant and filter it to remove any remaining particulate matter.
- Dilute the filtrate with a suitable solvent and analyze the concentration of **AMG-7980** using a validated HPLC method.
- The solubility is reported in units such as mg/mL or μM .

Stability Assessment: HPLC-Based Stability-Indicating Method

To assess the chemical stability of **AMG-7980**, a stability-indicating HPLC method is typically developed and validated.

Objective: To determine the degradation profile of **AMG-7980** under various stress conditions.

Materials:

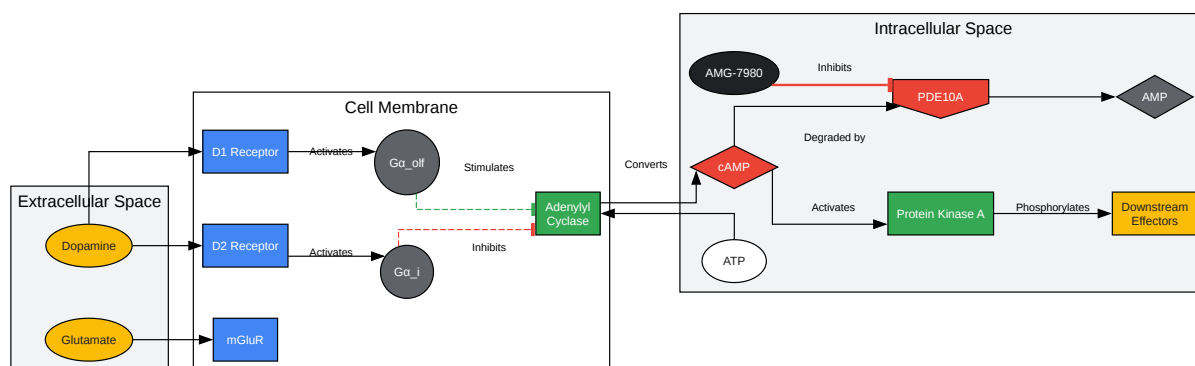
- **AMG-7980** solution of known concentration
- Forced degradation reagents (e.g., hydrochloric acid, sodium hydroxide, hydrogen peroxide)
- Temperature- and humidity-controlled stability chambers
- Photostability chamber
- HPLC system with a UV or mass spectrometry detector

Procedure:

- **Forced Degradation Studies:** Expose solutions of **AMG-7980** to harsh conditions (e.g., 0.1 N HCl, 0.1 N NaOH, 3% H₂O₂) at elevated temperatures to generate degradation products.
- **Method Development:** Develop an HPLC method (optimizing column, mobile phase, gradient, and detector settings) that separates the intact **AMG-7980** from all generated degradation products.
- **Stability Study:**
 - Prepare solutions of **AMG-7980** in the desired formulation or solvent.
 - Store the samples under various conditions as per ICH guidelines (e.g., 25°C/60% RH, 40°C/75% RH).
 - At specified time points (e.g., 0, 1, 3, 6 months), withdraw samples and analyze them using the validated stability-indicating HPLC method.
- **Data Analysis:** Quantify the amount of **AMG-7980** remaining at each time point. The rate of degradation can be determined, and the shelf-life can be extrapolated.

Biological Target and Signaling Pathway

AMG-7980 is a selective inhibitor of phosphodiesterase 10A (PDE10A). PDE10A is an enzyme highly expressed in the medium spiny neurons of the striatum, a key region of the brain involved in motor control, cognition, and reward. The enzyme plays a crucial role in regulating intracellular signaling by hydrolyzing the second messengers cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP).



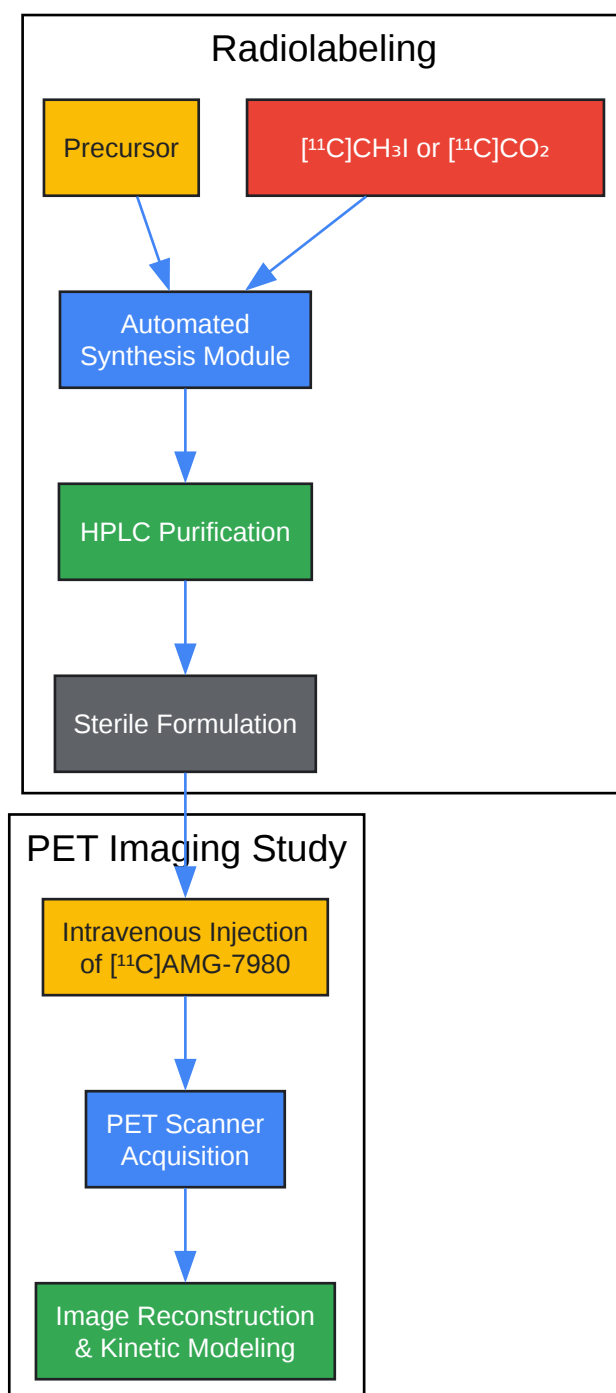
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Figure 1. Simplified PDE10A signaling pathway in a medium spiny neuron.

By inhibiting PDE10A, **AMG-7980** prevents the breakdown of cAMP and cGMP. This leads to an accumulation of these second messengers, which in turn enhances the signaling cascades they mediate, such as the Protein Kinase A (PKA) pathway. This modulation of signaling has been explored as a potential therapeutic approach for neuropsychiatric disorders like schizophrenia.

Experimental Workflow for Target Engagement

The utility of **AMG-7980** as a PET tracer allows for the direct measurement of its engagement with the PDE10A target in the brain.



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Figure 2. General workflow for a PET imaging study using $[^{11}\text{C}]\text{AMG-7980}$.

This workflow illustrates the process from the creation of the radiolabeled tracer to the analysis of brain images, which can quantify the density and occupancy of the PDE10A enzyme. This is

a critical tool in the development of other PDE10A-targeting drugs.

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References

- 1. medkoo.com [medkoo.com]
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